

# N-Furfuryl-p-toluidine: A Technical Health and Safety Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Furfuryl-p-toluidine*

Cat. No.: *B1332194*

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Disclaimer: Limited direct toxicological data is available for **N-Furfuryl-p-toluidine**. Much of the information provided herein is extrapolated from data on the related compound, p-toluidine. This guide is intended for researchers, scientists, and drug development professionals and should be used as a supplementary resource to a comprehensive safety assessment.

## Chemical and Physical Properties

**N-Furfuryl-p-toluidine** is an organic compound with the molecular formula  $C_{12}H_{13}NO$ .<sup>[1]</sup> It is essential to understand its physical and chemical characteristics to ensure safe handling and storage.

Property	Value	Source
Molecular Weight	187.24 g/mol	[1]
Molecular Formula	C12H13NO	[1]
CAS Number	3139-27-3	[1]
Melting Point	41 - 46 °C	[2][3]
Boiling Point	200 °C	[2][3]
Density	0.973 g/mL at 25 °C	[2][3]
Log P (octanol/water)	1.39 (experimental for p-toluidine)	[2][3]
Appearance	White solid with an aromatic odor (for p-toluidine)	[4]
Solubility	Very slightly soluble in water (for p-toluidine)	[5]

## Hazard Identification and Classification

**N-Furfuryl-p-toluidine** is classified as a hazardous substance. The following table summarizes its hazard statements based on available Safety Data Sheets (SDS) for the closely related p-toluidine.

Hazard Class	Hazard Statement	GHS Code
Acute Toxicity (Oral)	Toxic if swallowed	H301
Acute Toxicity (Dermal)	Toxic in contact with skin	H311
Acute Toxicity (Inhalation)	Toxic if inhaled	H331
Skin Sensitization	May cause an allergic skin reaction	H317
Eye Irritation	Causes serious eye irritation	H319
Carcinogenicity	Suspected of causing cancer	H351
Aquatic Toxicity (Acute)	Very toxic to aquatic life	H400
Aquatic Toxicity (Chronic)	Toxic to aquatic life with long lasting effects	H411

Source:[2][6][7][8]

## Toxicological Data

Direct and comprehensive toxicological studies on **N-Furfuryl-p-toluidine** are not readily available in the public domain. The data presented below is primarily for the parent compound, p-toluidine, and should be interpreted with caution.

Parameter	Species	Route	Value	Source
LD50 (Oral)	Rat	Oral	336 mg/kg	[9]
LD50 (Dermal)	Rabbit	Dermal	890 mg/kg	[9]
LC50 (Inhalation)	Rat	Inhalation	> 640 mg/m <sup>3</sup> (1 h)	[9]

### Key Toxicological Findings for p-Toluidine:

- Primary Target Organs: The primary target organs for p-toluidine toxicity are the blood and liver.[10]

- Mechanism of Toxicity: A key mechanism of toxicity is the formation of methemoglobin (MHb), which can lead to cyanosis (blue discoloration of the skin, lips, and nails).[5][10]
- Carcinogenicity: p-Toluidine is suspected of causing cancer.[2][6][7] Studies on the related compound N,N-dimethyl-p-toluidine have shown evidence of carcinogenicity in rats and mice, with the liver being a primary target.[1][11][12]
- Skin Sensitization: p-Toluidine is a skin sensitizer.[10]

## Experimental Protocols

Detailed experimental protocols for **N-Furfuryl-p-toluidine** are not available. However, a general protocol for an acute oral toxicity study, based on standardized guidelines, is provided below as an example of how such a compound would be evaluated.

Example Protocol: Acute Oral Toxicity Study (Up-and-Down Procedure - UDP) - OECD Test Guideline 425

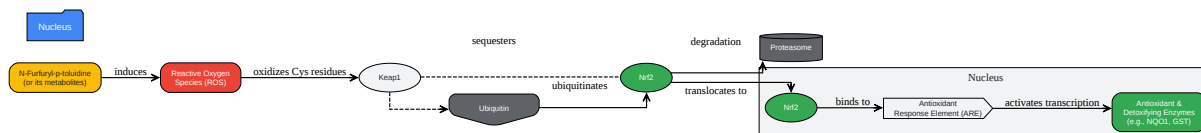
- Objective: To determine the acute oral toxicity (LD50) of a substance.
- Test Animals: Healthy, young adult rats (e.g., Sprague-Dawley or Wistar), typically females, as they are often slightly more sensitive.
- Housing and Feeding: Animals are housed in standard cages with controlled temperature, humidity, and a 12-hour light/dark cycle. Standard laboratory diet and water are provided ad libitum.
- Dose Administration:
  - The test substance is administered in a single dose by gavage using a stomach tube.
  - The volume administered should not exceed 1 mL/100g of body weight.
  - The starting dose is selected based on available information, often from a limit test of 2000 mg/kg.
- Procedure:

- A single animal is dosed at the starting dose level.
- If the animal survives, the next animal is dosed at a higher level (e.g., by a factor of 3.2).
- If the animal dies, the next animal is dosed at a lower level.
- This sequential dosing continues until one of the stopping criteria is met (e.g., four animals have been dosed after the first reversal of outcome).
- Observations:
  - Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
  - The time of onset, duration, and severity of any toxic signs are recorded.
- Pathology: At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.
- Data Analysis: The LD50 is calculated using the maximum likelihood method based on the outcomes (survival or death) at the different dose levels.

## Potential Signaling Pathways

While no specific signaling pathways have been definitively identified for **N-Furfuryl-p-toluidine**, studies on the related compound p-toluidine suggest a potential involvement of the Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway.<sup>[5]</sup> This pathway is a key regulator of the cellular antioxidant response.

Activation of the Nrf2 pathway can be a protective response to chemical-induced oxidative stress. However, chronic activation has also been implicated in the development of cancer. Given that p-toluidine and related compounds can cause oxidative damage, it is plausible that **N-Furfuryl-p-toluidine** may also interact with this pathway.<sup>[11][13]</sup>

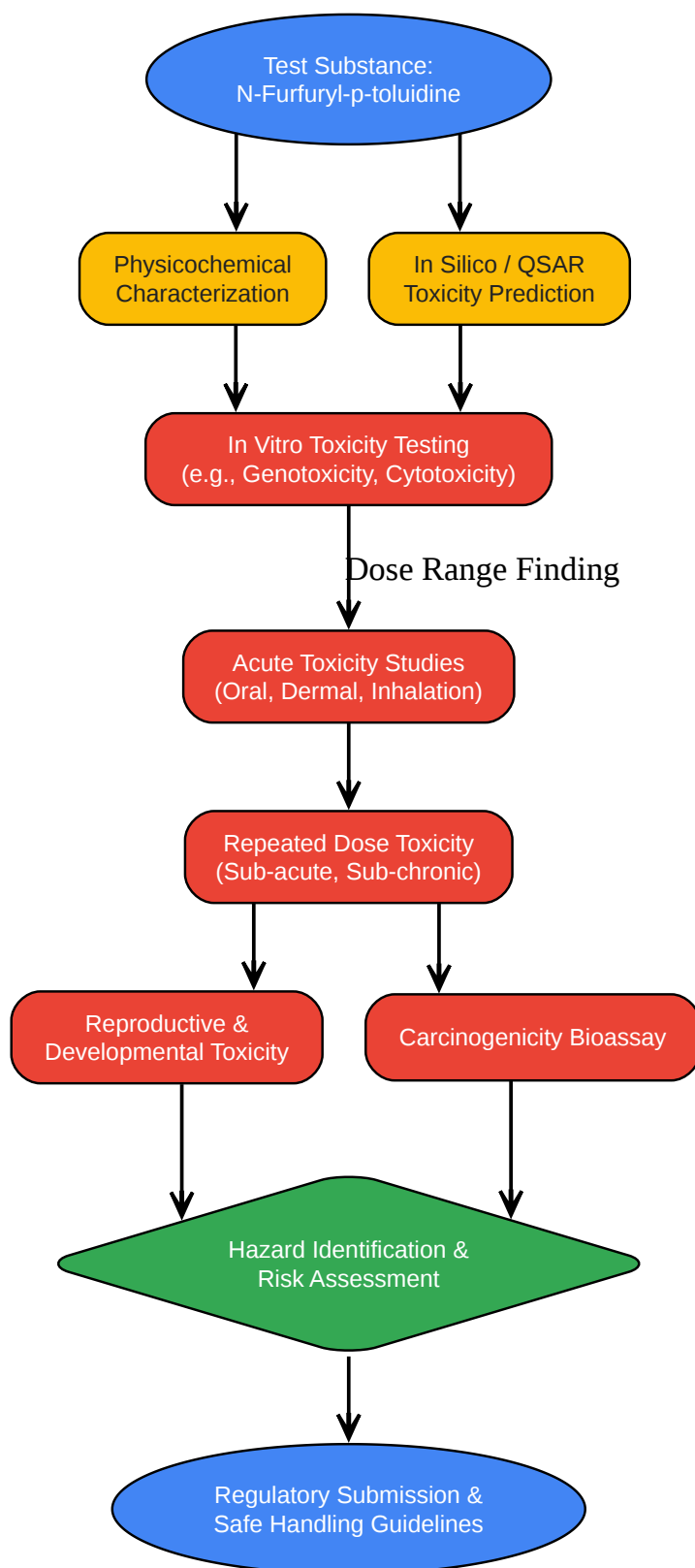


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Caption: Potential activation of the Nrf2 antioxidant response pathway by **N-Furfuryl-p-toluidine**-induced oxidative stress.

## Experimental and Logical Workflows

The following diagram illustrates a general workflow for the toxicological assessment of a chemical substance like **N-Furfuryl-p-toluidine**.



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Caption: A generalized workflow for the toxicological evaluation of a chemical substance.

## Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of this chemical class, stringent safety protocols are mandatory.

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment:
  - Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[2\]](#)[\[9\]](#)
  - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Flame-retardant and antistatic protective clothing is recommended.[\[2\]](#)[\[3\]](#)
  - Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate cartridge.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[2\]](#)[\[9\]](#)

## First Aid Measures

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[2\]](#)[\[6\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[2\]](#)[\[9\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)[\[9\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[2\]](#)[\[6\]](#)

## Storage and Disposal



- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat, sparks, and open flames. Protect from light.[6][9]
- Disposal: Dispose of waste in accordance with local, regional, and national regulations. This material is very toxic to aquatic life, so prevent it from entering drains or waterways.[6][9]

This technical guide provides a summary of the available health and safety information for **N-Furfuryl-p-toluidine**, with necessary context from related compounds due to data limitations. Researchers and professionals must consult the most current Safety Data Sheets and conduct a thorough risk assessment before handling this chemical.

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Email: [info@benchchem.com](mailto:info@benchchem.com)